

Proper Disposal Procedures for Adenylosuccinic Acid Tetraammonium

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Compound of Interest

Compound Name: *Adenylosuccinic acid
tetraammonium*

Cat. No.: *B15572685*

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This guide provides essential safety and logistical information for the proper disposal of **adenylosuccinic acid tetraammonium**, ensuring the safety of laboratory personnel and compliance with regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Safety and Handling Precautions

Adenylosuccinic acid tetraammonium is classified with the following hazards:

- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

Before handling, it is crucial to consult the Safety Data Sheet (SDS) and be familiar with the necessary safety protocols.

Quantitative Data

Property	Value	Source
Molecular Formula	$C_{14}H_{14}N_5O_{11}P \cdot 4NH_4$	[2]
Molecular Weight	531.4 g/mol	[2]
Solubility	10 mg/mL in PBS (pH 7.2)	[2]
Storage (Short Term)	0 - 4 °C for days to weeks	[3]
Storage (Long Term)	-20 °C for months to years	[3]

Step-by-Step Disposal Protocol

1. Personal Protective Equipment (PPE):

- Wear appropriate protective gloves, eye protection, and a face shield.[1]
- Use a lab coat to prevent skin contact.
- If there is a risk of inhalation of dust, use a NIOSH-approved respirator.

2. Spill Management:

- In case of a spill, avoid breathing dust.[1]
- Carefully take up the material without generating dust.
- Place the spilled material into a suitable, labeled container for disposal.
- Clean the affected area thoroughly.
- Wash hands and any exposed skin thoroughly after handling.[1]

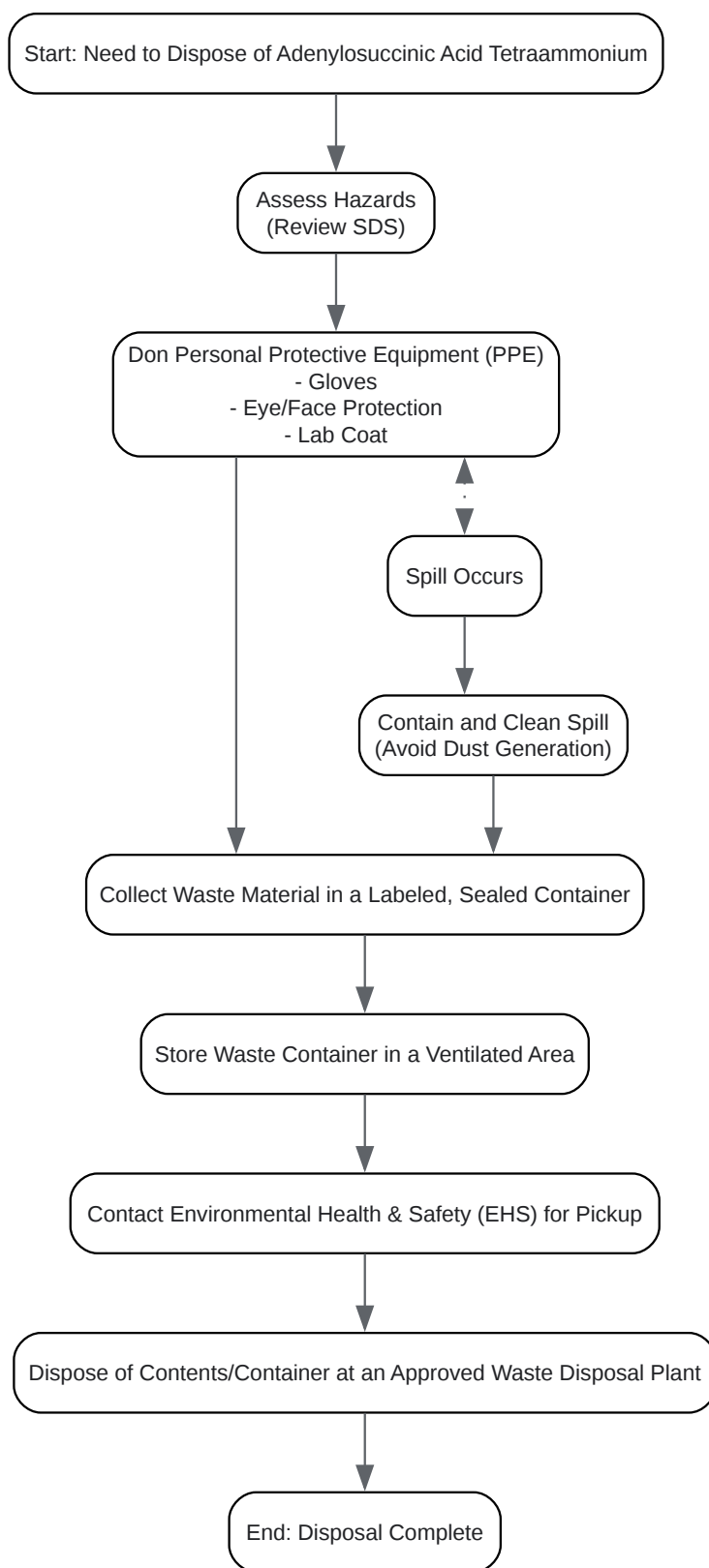
3. Waste Collection and Storage:

- Collect waste **adenylosuccinic acid tetraammonium** and any contaminated materials (e.g., weighing paper, gloves) in a designated, clearly labeled, and tightly closed container.[1]
- Store the waste container in a well-ventilated area.[1]

4. Final Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.[\[1\]](#)
- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of this chemical down the drain or in the regular trash.

Disposal Workflow



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Caption: Logical workflow for the safe disposal of **adenylosuccinic acid tetraammonium**.

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